

"Anticancer agent 191" to increase vinblastine accumulation

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Compound of Interest

Compound Name: Anticancer agent 191

Cat. No.: B12377165

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Application Notes and Protocols for Anticancer Agent 191

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anticancer agent 191, a novel amino acid derivative of probenecid, has been identified as a potent modulator of chemotherapy efficacy. It functions as a cancer cell-targeted efflux inhibitor, counteracting a common mechanism of multidrug resistance (MDR). This document provides detailed application notes and protocols for utilizing **Anticancer agent 191** to enhance the intracellular accumulation and cytotoxic effects of vinblastine, a widely used chemotherapeutic agent.

Anticancer agent 191 is designed to inhibit the activity of several ATP-binding cassette (ABC) transporters, including P-glycoprotein (P-gp), breast cancer resistance protein (BCRP), and various multidrug resistance-associated proteins (MRPs)[1]. By blocking these efflux pumps, which actively transport chemotherapeutic drugs out of cancer cells, **Anticancer agent 191** effectively increases the intracellular concentration of co-administered drugs like vinblastine, thereby potentiating their therapeutic effect[1].

Quantitative Data Summary

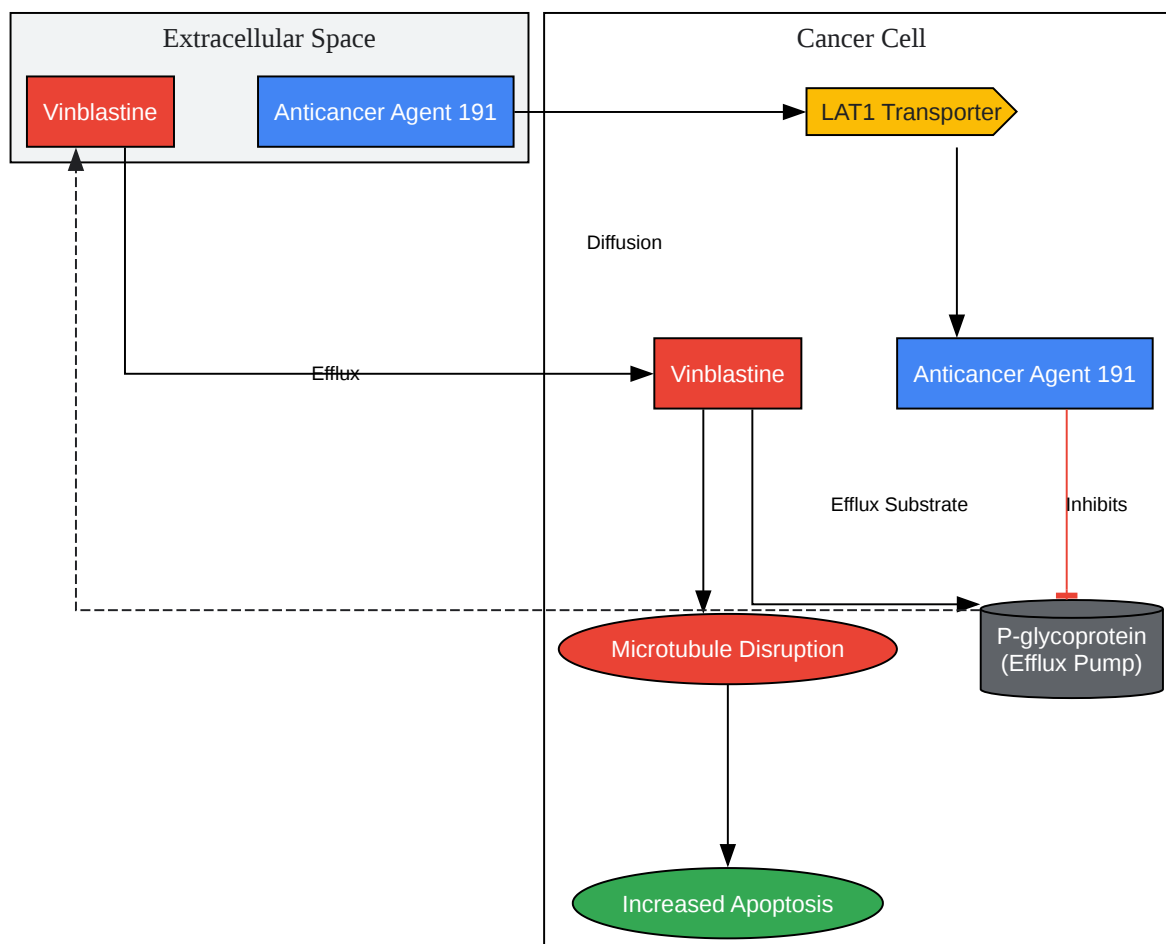
The efficacy of **Anticancer agent 191** in enhancing vinblastine accumulation has been quantified in different cancer cell lines. The following table summarizes the reported increase in vinblastine exposure upon co-treatment with **Anticancer agent 191**.

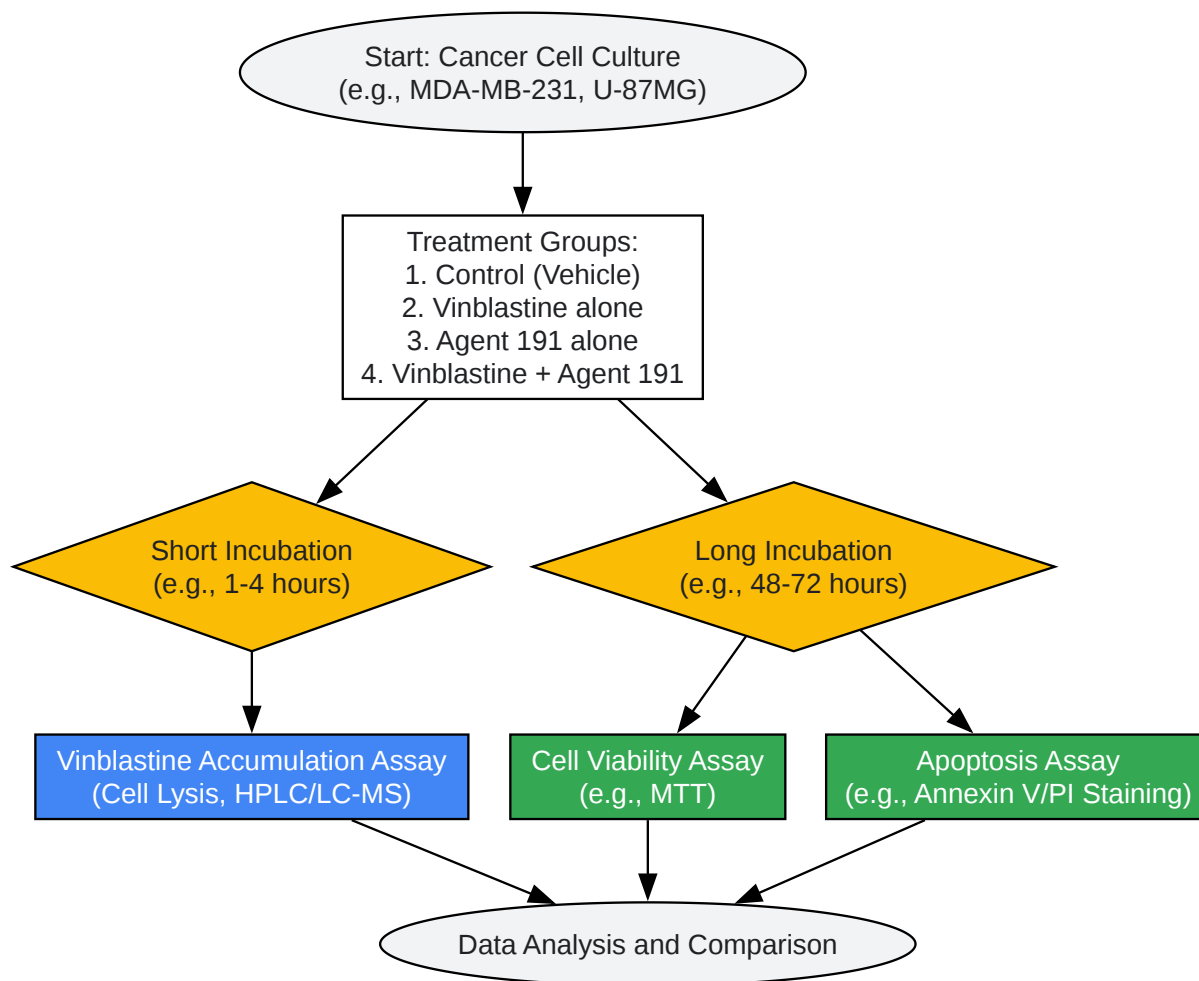
| Cell Line | Cancer Type | Fold Increase in Vinblastine Accumulation |
|------------|--|---|
| MDA-MB-231 | Triple-Negative Breast Cancer | 10 - 68 |
| U-87MG | Glioblastoma | 2 - 5 |
| MCF-7 | Estrogen Receptor-Positive Breast Cancer | No significant increase |

Data sourced from Huttunen J, et al. (2024)[1].

Mechanism of Action

Anticancer agent 191 is a derivative of probenecid designed for targeted delivery to cancer cells, potentially through transporters like L-type amino acid transporter 1 (LAT1)[1]. Once inside the cell, it inhibits the function of efflux pumps such as P-glycoprotein. This inhibition prevents the expulsion of vinblastine, leading to its accumulation within the cancer cell. The increased intracellular concentration of vinblastine enhances its ability to disrupt microtubule formation, leading to cell cycle arrest and apoptosis[1].





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References

- 1. Amino acid derivative of probenecid potentiates apoptosis-inducing effects of vinblastine by increasing oxidative stress in a cancer cell-specific manner - PubMed [pubmed.ncbi.nlm.nih.gov]

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